

Application Note: X-ray Diffraction Data Collection for Protein Kinases

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Compound of Interest

Compound Name: 1O14

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This application note provides a standard protocol for obtaining high-resolution X-ray diffraction data for protein kinases, using p38 MAP kinase as a representative example due to the availability of detailed crystallization and diffraction data.[3][4][5] The methodologies described herein are broadly applicable to other kinases, including the insulin receptor tyrosine kinase.

Introduction to Protein Kinases

Protein kinases are a large family of enzymes that play crucial roles in cellular signaling pathways by catalyzing the phosphorylation of substrate proteins.[6] Their involvement in a wide range of diseases, including cancer and inflammatory conditions, makes them significant targets for drug discovery and development.[4][6] High-resolution structural information obtained from X-ray crystallography is invaluable for understanding their mechanism of action and for structure-based drug design.

Experimental Protocols

Protein Expression and Purification

A reproducible and scalable method for obtaining high-purity protein is the first critical step. The following protocol is adapted from established methods for p38 α MAP kinase expression and

purification.[4]

- Expression:
 - Transform a suitable E. coli expression strain, such as BL21(DE3) Rosetta, with a plasmid containing the kinase gene of interest. The use of strains optimized for the expression of eukaryotic proteins with rare codons can significantly increase the yield of soluble protein. [4]
 - Grow the cells in a suitable medium (e.g., Terrific Broth) at 37°C with shaking until the optical density at 600 nm (OD600) reaches 0.6-0.8.
 - Induce protein expression by adding isopropyl β -D-1-thiogalactopyranoside (IPTG) to a final concentration of 0.5 mM.
 - Continue to incubate the culture at a reduced temperature, for instance, 18°C, for 16-20 hours to enhance proper protein folding and solubility.
 - Harvest the cells by centrifugation and store the cell pellet at -80°C.
- Purification:
 - Resuspend the frozen cell pellet in a lysis buffer (e.g., 50 mM Tris-HCl pH 8.0, 300 mM NaCl, 10 mM imidazole, 1 mM DTT, and protease inhibitors).
 - Lyse the cells using sonication or a high-pressure homogenizer.
 - Clarify the lysate by ultracentrifugation to remove cell debris.
 - Apply the supernatant to a nickel-chelating affinity chromatography column (e.g., Ni-NTA).
 - Wash the column extensively with the lysis buffer containing a low concentration of imidazole (e.g., 20 mM) to remove non-specifically bound proteins.
 - Elute the target protein with a high concentration of imidazole (e.g., 250 mM).
 - Further purify the protein using ion-exchange chromatography (e.g., MonoQ) and/or size-exclusion chromatography to achieve near homogeneity.[4]

- Assess protein purity by SDS-PAGE and confirm its identity by mass spectrometry.
- Concentrate the purified protein to a suitable concentration for crystallization trials (typically 5-15 mg/mL).

Crystallization

The goal of crystallization is to obtain well-ordered, single crystals of the protein that are large enough for X-ray diffraction experiments. The hanging drop vapor diffusion method is a commonly used technique.[\[3\]](#)[\[5\]](#)

- Initial Screening: Perform initial crystallization screening using commercially available sparse-matrix screens. This involves mixing a small volume of the purified protein solution with an equal volume of the reservoir solution.
- Optimization: Once initial crystal hits are identified, optimize the crystallization conditions by systematically varying the concentrations of the precipitant, buffer pH, and additives. For p38 MAP kinase, crystals have been obtained using polyethylene glycol (PEG) as the precipitant. [\[3\]](#)
- Crystal Growth: Set up hanging or sitting drops by mixing the protein solution (e.g., at 6 mg/mL) with the optimized reservoir solution (e.g., 28-32% w/v PEG 1500, 5 mM DTT) in a 1:1 ratio.[\[3\]](#) Crystals typically appear within a few days to a few weeks.[\[3\]](#)

X-ray Diffraction Data Collection

High-quality diffraction data is essential for accurate structure determination. Data is typically collected at a synchrotron source to take advantage of the high-intensity X-ray beam.

- Crystal Harvesting and Cryo-protection:
 - Carefully harvest a single crystal from the crystallization drop using a cryo-loop.
 - To prevent ice formation during data collection at cryogenic temperatures (typically 100 K), the crystal must be cryo-protected. This is achieved by briefly soaking the crystal in a solution containing a cryoprotectant (e.g., glycerol, ethylene glycol) added to the mother liquor.

- Plunge the crystal into liquid nitrogen to flash-cool it.
- Data Collection at a Synchrotron:
 - Mount the cryo-cooled crystal on the goniometer in the X-ray beamline.
 - Center the crystal in the X-ray beam.
 - Collect a few initial diffraction images to assess the crystal quality, resolution limit, and to determine the optimal data collection strategy (e.g., rotation range, exposure time).
 - Collect a complete dataset by rotating the crystal in the X-ray beam and recording the diffraction patterns on a detector.^{[7][8]} The total rotation range required depends on the crystal symmetry.^[7]
- Data Processing:
 - The collected diffraction images are processed using software packages such as XDS, MOSFLM, or HKL2000.
 - This process involves indexing the diffraction spots, integrating their intensities, and scaling and merging the data from all the images to generate a final reflection file.
 - The quality of the processed data is assessed based on several statistical parameters, as summarized in the table below.

Data Presentation

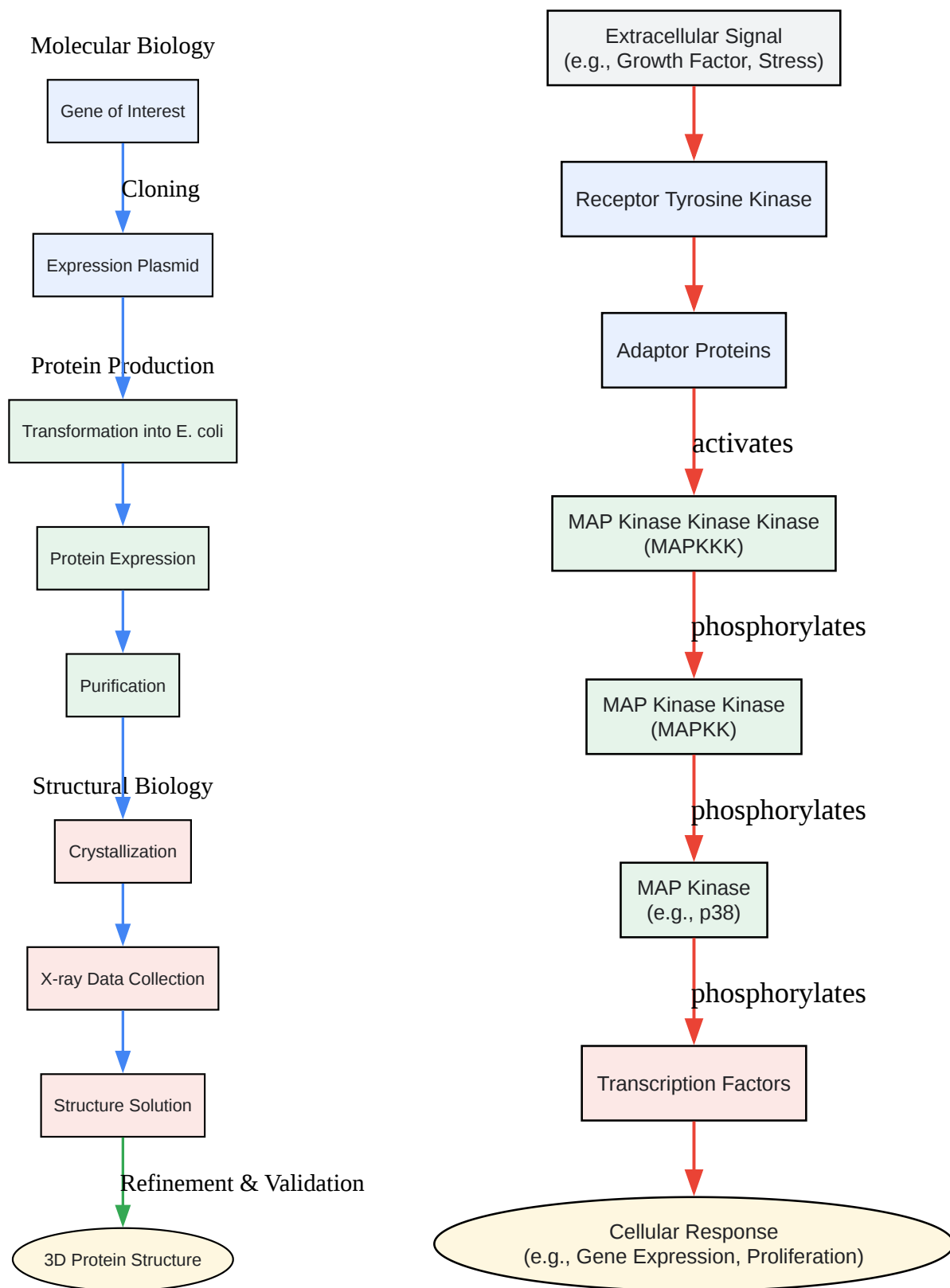
The following table summarizes typical data collection and processing statistics for a high-resolution dataset of a protein kinase.

Data Collection Parameter	Value
PDB ID	1P14 (Representative)
X-ray Source	Synchrotron
Wavelength (Å)	0.979
Detector	PILATUS 6M
Temperature (K)	100
Space Group	P2 ₁ 2 ₁ 2 ₁
Unit Cell Dimensions (Å)	a=65.2, b=74.6, c=78.1
Data Processing Statistics	
Resolution (Å)	50.0 - 2.0 (2.07 - 2.0)
Rmerge	0.08 (0.45)
I/σI	15.2 (2.1)
Completeness (%)	99.8 (99.5)
Redundancy	7.5 (7.3)
Values in parentheses are for the highest resolution shell.	

Mandatory Visualizations

Experimental Workflow

The following diagram illustrates the overall workflow from gene to structure for a typical protein crystallography project.



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